

An In-depth Technical Guide to the Physicochemical Properties of Halosulfuron-methyl

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Compound of Interest

Compound Name: *Halosulfuron*

Cat. No.: *B143276*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Halosulfuron**-methyl, a selective sulfonylurea herbicide. The information is presented to support research, development, and analytical activities related to this compound. All quantitative data is summarized for clarity, and detailed experimental protocols are provided based on internationally recognized guidelines.

Core Physicochemical Data

Halosulfuron-methyl (CAS No: 100784-20-1) is a white, odorless, crystalline solid at room temperature.^[1] Its chemical and physical properties are crucial for understanding its environmental fate, biological activity, and for the development of analytical methods.

Table 1: Chemical Identity of **Halosulfuron**-methyl


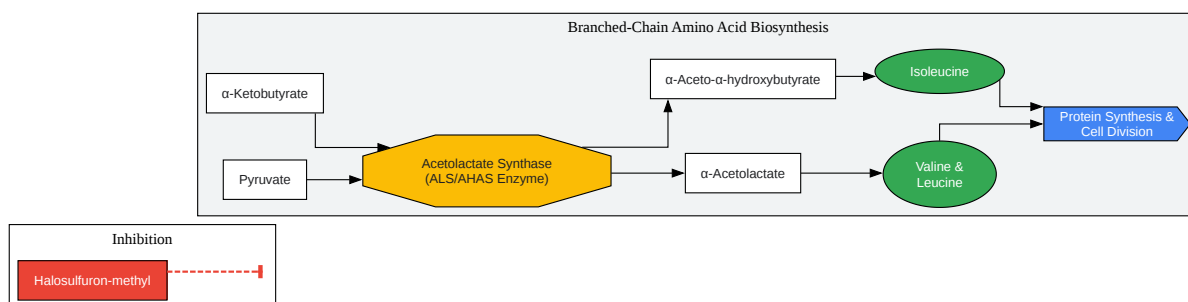
Identifier	Value
IUPAC Name	methyl 3-chloro-5-[(4,6-dimethoxypyrimidin-2-yl)carbamoylsulfamoyl]-1-methylpyrazole-4-carboxylate[2]
CAS Name	Methyl 3-chloro-5-[[[(4,6-dimethoxy-2-pyrimidinyl)amino]carbonyl]amino]sulfonyl]-1-methyl-1H-pyrazole-4-carboxylate[2]
CAS Number	100784-20-1[1][2][3]
Molecular Formula	C ₁₃ H ₁₅ ClN ₆ O ₇ S[1][2][3]
Molecular Weight	434.81 g/mol [3][4]
Chemical Structure	 alt text [2]

Table 2: Physicochemical Properties of **Halosulfuron-methyl**

Property	Value	Conditions
Melting Point	175.5–177.2 °C[2][5][6]	N/A
Density	1.618 g/mL[2][3][5]	25 °C
Vapor Pressure	< 1 x 10 ⁻⁷ mm Hg (<0.01 mPa) [2][5][6]	25 °C
Water Solubility	0.015 g/L[2][5]	20 °C, pH 5
1.65 g/L[2][5]	20 °C, pH 7	20 °C
7.47 g/L[2][6]	20 °C, pH 9	
Solubility in Organic Solvents	Methanol: 1.616 g/L[2]	
n-Hexane: 0.01278 g/L[2]	20 °C	22 °C (from Ka of 3.61 x 10 ⁻⁴ at 22.4°C[2])
Dissociation Constant (pKa)	3.44[7]	
Octanol-Water Partition Coeff. (Log K _{ow})	1.67 (K _{ow} = 47)[2][6]	23 °C, pH 5
-0.0186 (K _{ow} = 0.96)[2][5][6]	23 °C, pH 7	23 °C, pH 9
-0.542 (K _{ow} = 0.29)[2][6]	23 °C, pH 9	

Signaling Pathway and Mechanism of Action

Halosulfuron-methyl belongs to the sulfonylurea class of herbicides.[1][2] Its primary mode of action is the inhibition of the plant enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[5][8] This enzyme is critical for the biosynthesis of the branched-chain amino acids: valine, leucine, and isoleucine.[8][9] As these amino acids are essential for protein synthesis and cell division, the inhibition of ALS leads to the cessation of plant growth and eventual death.[5][8] This pathway is specific to plants, fungi, and bacteria, and the target enzyme is not present in mammals, contributing to its selective herbicidal activity.[2]



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Mechanism of action for **Halosulfuron-methyl**.

Experimental Protocols

The determination of the physicochemical properties of chemical substances like **Halosulfuron-methyl** is governed by standardized international guidelines, primarily those from the Organisation for Economic Co-operation and Development (OECD).

1. Melting Point / Melting Range (OECD Guideline 102) This test determines the temperature at which a substance transitions from a solid to a liquid state.[10][11]

- Principle: A small, representative sample of the substance is heated at a controlled rate, and the temperatures at which melting begins and is complete are observed. Pure substances typically exhibit a sharp melting point range of 1-2°C.[10]
- Apparatus: Common methods include the capillary tube method (in a liquid bath or metal block), Kofler hot bar, or Differential Scanning Calorimetry (DSC).[10][11]
- Methodology (Capillary Method):

- A small amount of the finely powdered, dry substance is packed into a thin-walled capillary tube to a height of about 3 mm.
- The capillary is placed in a heating apparatus (e.g., a Mel-Temp or similar device) alongside a calibrated thermometer.[\[10\]](#)
- The sample is heated rapidly to a temperature approximately 10°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- The temperature at which the first droplet of liquid appears is recorded as the start of the melting range.
- The temperature at which the last solid particle disappears is recorded as the end of the melting range.

2. Water Solubility (OECD Guideline 105) This guideline describes methods for determining the saturation mass concentration of a substance in water at a given temperature.[\[12\]](#)[\[13\]](#)

- Principle: A surplus of the test substance is equilibrated with water at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.
- Apparatus: A thermostatically controlled shaker or stirring device, centrifuge, and an appropriate analytical instrument (e.g., HPLC, LC-MS).
- Methodology (Flask Method - for solubilities $> 10^{-2}$ g/L):
 - An excess amount of the test substance is added to a flask containing purified water.
 - The flask is agitated in a constant temperature bath (e.g., 20 ± 0.5 °C) for a sufficient time to reach equilibrium (typically 24 hours, confirmed by taking measurements at different time intervals).[\[6\]](#)[\[12\]](#)
 - The mixture is then centrifuged or filtered to separate the undissolved solid from the aqueous solution.

- The concentration of **Halosulfuron**-methyl in the clear aqueous phase is quantified using a validated analytical method.
- The procedure is repeated to ensure the result is reproducible.

3. Vapor Pressure (OECD Guideline 104) This test measures the saturation pressure above a solid or liquid substance.[\[14\]](#)[\[15\]](#)

- Principle: For substances with very low vapor pressure like **Halosulfuron**-methyl ($<10^{-3}$ Pa), the gas saturation method is often employed. A stream of inert gas is passed over the substance at a slow, controlled rate, allowing it to become saturated with the substance's vapor. The amount of substance transported by the gas is then determined.
- Apparatus: A constant temperature bath, a system for controlling and measuring gas flow, traps (e.g., sorbent tubes) to collect the vaporized substance, and a sensitive analytical instrument (GC or LC-MS).
- Methodology (Gas Saturation Method):
 - A sample of **Halosulfuron**-methyl is placed in a thermostatically controlled saturation chamber.
 - A stream of dry inert gas (e.g., nitrogen) is passed through the chamber at a known, slow flow rate.
 - The gas, now saturated with the substance's vapor, passes through a trapping system that quantitatively captures the substance.
 - The mass of the trapped substance is determined analytically after a measured volume of gas has passed through.
 - The vapor pressure is calculated from the mass of the substance, the volume of gas, and the temperature, using the ideal gas law. Measurements are typically made at several temperatures.[\[3\]](#)[\[16\]](#)

4. Dissociation Constant in Water (OECD Guideline 112) This guideline determines the pKa of a substance, which is crucial for understanding how properties like solubility and partitioning

change with pH.[4][17][18]

- Principle: The pKa is determined by measuring the pH of a solution while titrating the acidic or basic functional groups of the substance with a standard base or acid, respectively. Spectrophotometric or conductometric methods can also be used.[4][17]
- Apparatus: A temperature-controlled vessel, a calibrated pH meter with an electrode, a precision burette, and a stirrer.
- Methodology (Titration Method):
 - A precise amount of **Halosulfuron**-methyl is dissolved in purified water (or a water/co-solvent mixture if solubility is low).
 - The solution is placed in a thermostatted vessel, and a pH electrode is immersed in it.
 - A standard solution of a strong base (e.g., NaOH) is added incrementally from a burette.
 - The pH of the solution is recorded after each addition, allowing the system to equilibrate.
 - A titration curve (pH vs. volume of titrant) is plotted. The pKa is the pH at the half-equivalence point.

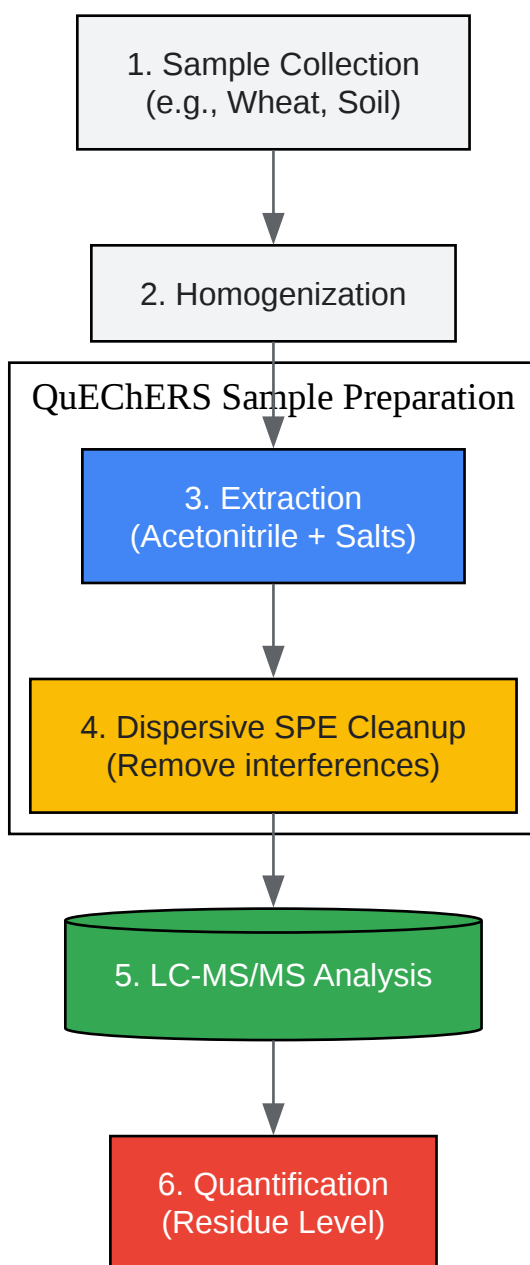
5. Partition Coefficient (n-octanol/water) (OECD Guideline 107) This test determines the octanol-water partition coefficient (K_{ow}), a key indicator of a substance's lipophilicity and potential for bioaccumulation.[19][20]

- Principle: The "Shake Flask" method involves dissolving the substance in a two-phase system of n-octanol and water and allowing it to partition between the two immiscible layers until equilibrium is reached.[21][22]
- Apparatus: Centrifuge tubes with stoppers, a mechanical shaker, a centrifuge, and an analytical instrument (HPLC is common) to determine concentrations.
- Methodology (Shake Flask Method):
 - n-Octanol and water are pre-saturated with each other by mixing for 24 hours and then separating the layers.

- A stock solution of **Halosulfuron**-methyl is prepared in either n-octanol or water.
- The stock solution is added to a centrifuge tube containing measured volumes of both pre-saturated n-octanol and pre-saturated water. The pH of the water is buffered to the desired value (e.g., 5, 7, or 9).
- The tube is shaken in a constant temperature bath (e.g., 25°C) until equilibrium is achieved (a few hours).
- The mixture is centrifuged to ensure complete separation of the two phases.
- Aliquots are carefully taken from both the n-octanol and water layers.
- The concentration of **Halosulfuron**-methyl in each phase is determined using a suitable analytical method.
- The K_{ow} is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The result is typically expressed as its base-10 logarithm (Log K_{ow}).

Analytical Workflow: Residue Analysis

The determination of **Halosulfuron**-methyl residues in complex matrices like soil or crops often employs a "Quick, Easy, Cheap, Effective, Rugged, and Safe" (QuEChERS) sample preparation method followed by analysis using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).



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Workflow for **Halosulfuron**-methyl residue analysis.

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